

An In-depth Technical Guide to the Solubility of IR-820 Dye

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Compound of Interest

Compound Name: IR-820

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the near-infrared (NIR) dye **IR-820** in various aqueous and organic solvents. The information contained herein is intended to assist researchers, scientists, and professionals in the field of drug development in preparing and utilizing **IR-820** for a range of applications, including but not limited to in vitro and in vivo imaging, and photothermal therapy.

Introduction to IR-820 Dye

IR-820 is a cyanine-based dye with strong absorption and fluorescence in the near-infrared spectrum, typically with maximum excitation and emission wavelengths around 820 nm. Its utility as a fluorescent probe and a photothermal agent has made it a valuable tool in biomedical research, particularly in the development of theranostics for cancer. A critical aspect of its application is its solubility, which dictates its formulation, bioavailability, and ultimately its efficacy in biological systems. This guide summarizes the available quantitative solubility data, provides detailed experimental protocols for solution preparation and solubility determination, and illustrates a typical experimental workflow for its use in photothermal therapy.

Quantitative Solubility of IR-820

The solubility of **IR-820** has been reported in a limited number of solvents. The following table summarizes the available quantitative data. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of co-solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	5	5.89	Ultrasonic warming and heating to 60°C is recommended.[1] Use of newly opened DMSO is advised.
Dimethyl Sulfoxide (DMSO)	4.5	5.3	Sonication and heating to 60°C are recommended.[2]
Aqueous Solution (Water)	0.5	~0.59	A concentration of 500 µg/mL has been used for photothermal effect studies.[3]
Phosphate-Buffered Saline (PBS)	1.7	2	A PBS dispersion of 2 mg/mL was used for intramuscular injection in mice.[3]
Phosphate-Buffered Saline (PBS)	0.17	0.2	Freshly mixed for intravenous tail vein injection in mice.[1]

Note: The molecular weight of **IR-820** is approximately 849.47 g/mol .

Experimental Protocols

3.1.1. In Dimethyl Sulfoxide (DMSO)

A common method for preparing a stock solution of **IR-820** involves the use of DMSO.

- Materials: **IR-820** dye powder, anhydrous DMSO, sterile microcentrifuge tubes, vortex mixer, water bath or heating block.

- Procedure:
 - Weigh the desired amount of **IR-820** powder and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., 5 mg/mL).
 - Vortex the mixture to facilitate dissolution.
 - If necessary, sonicate the solution and/or heat it to 60°C to ensure complete dissolution.[\[1\]](#)
[\[2\]](#)
 - Store the stock solution protected from light at -20°C for short-term storage or -80°C for long-term storage.

3.1.2. In Aqueous Buffers (e.g., PBS)

For biological applications, **IR-820** is often prepared in aqueous buffers.

- Materials: **IR-820** dye powder, Phosphate-Buffered Saline (PBS), sterile microcentrifuge tubes, vortex mixer.
- Procedure:
 - Weigh the desired amount of **IR-820** powder.
 - Add the required volume of PBS to achieve the desired concentration (e.g., 0.2 mM).
 - Vortex the mixture thoroughly to ensure a uniform suspension. It is recommended to prepare these solutions fresh before use.[\[1\]](#)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

- Materials: **IR-820** dye powder, selected solvent, sealed flasks or vials, orbital shaker with temperature control, centrifuge, spectrophotometer, and materials for creating a calibration curve.

- Procedure:
 - Preparation of Supersaturated Solution: Add an excess amount of **IR-820** powder to a known volume of the solvent in a sealed flask.
 - Equilibration: Place the flask in a temperature-controlled orbital shaker and agitate for a sufficient period (typically 24-48 hours) to reach equilibrium.
 - Phase Separation: After equilibration, centrifuge the suspension at high speed to pellet the undissolved solid.
 - Sample Collection: Carefully collect an aliquot of the clear supernatant.
 - Quantification:
 - Prepare a series of standard solutions of **IR-820** with known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) of **IR-820** using a spectrophotometer to generate a calibration curve.
 - Measure the absorbance of the supernatant from the solubility experiment.
 - Determine the concentration of **IR-820** in the supernatant by interpolating its absorbance on the calibration curve. This concentration represents the solubility of **IR-820** in the tested solvent under the specified conditions.

Experimental Workflows and Signaling Pathways

IR-820 is frequently utilized as a photothermal agent in cancer research. The following diagram illustrates a typical experimental workflow for an in vivo PTT study.

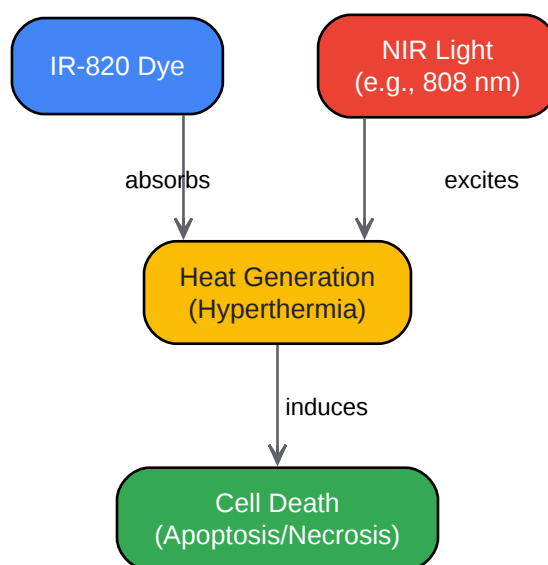


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Caption: Workflow for in vivo photothermal therapy using **IR-820**.

Current research primarily focuses on the physical properties of **IR-820** as a photothermal and imaging agent. Upon irradiation with near-infrared light, **IR-820** absorbs the light energy and converts it into heat, leading to hyperthermia in the targeted tissue. This localized temperature increase can induce cell death through apoptosis and necrosis. At present, there is no evidence to suggest that **IR-820** directly interacts with specific signaling pathways in the same manner as a targeted drug molecule. Its therapeutic effect is a consequence of the physical phenomenon of heat generation.

The following diagram illustrates the logical relationship of **IR-820's** mechanism in photothermal therapy.



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Caption: Mechanism of **IR-820** in photothermal therapy.

Conclusion

The solubility of **IR-820** is a key parameter for its effective use in research and drug development. While soluble in DMSO, its aqueous solubility is more limited, often requiring specific preparation methods for biological applications. This guide provides a summary of the currently available solubility data and protocols to aid researchers in their work with this versatile NIR dye. Further studies are warranted to establish a more comprehensive solubility profile of **IR-820** in a wider range of solvents.

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